Preventing degradation of 1-(2-Hydroxyethyl)-2-imidazolidinone during storage

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Compound of Interest		
Compound Name:	*1-(2-Hydroxyethyl)-2-imidazolidinone*	
Cat. No.:	*B1346687*	Get Quote

Technical Support Center: 1-(2-Hydroxyethyl)-2-imidazolidinone

Welcome to the technical support center for **1-(2-Hydroxyethyl)-2-imidazolidinone**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on preventing degradation during storage and experimentation.

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and storage of **1-(2-Hydroxyethyl)-2-imidazolidinone**, leading to its degradation.

Issue/Observation	Potential Cause	Recommended Action
Change in physical appearance (e.g., color change from off-white/yellow to brown, clumping)	1. Oxidation: Exposure to air or oxidizing agents. 2. Hygroscopicity: Absorption of moisture from the atmosphere.[1] 3. Thermal Stress: Exposure to high temperatures.	1. Purge the container with an inert gas (e.g., nitrogen or argon) before sealing. Store away from strong oxidizing agents.[2] 2. Store in a tightly sealed container in a desiccator or a dry, well-ventilated area.[1][2] 3. Store at the recommended room temperature, away from direct heat sources.[2]
Unexpected pH shift in aqueous solutions	Hydrolysis: The imidazolidinone ring can be susceptible to hydrolysis under acidic or basic conditions, leading to ring-opening.	1. Prepare solutions in a neutral pH buffer if compatible with the experimental design. 2. If acidic or basic conditions are required, prepare solutions fresh and use them promptly. 3. Store solutions at low temperatures (2-8 °C) for short periods, after verifying stability under these conditions.
Inconsistent experimental results or loss of compound activity	Degradation of the stock solution or solid compound.	1. Verify Storage Conditions: Ensure the compound has been stored according to the manufacturer's recommendations (room temperature, dry, dark, and tightly sealed).[1][2] 2. Perform Quality Control: Use an analytical method like HPLC to check the purity of the stored compound against a fresh standard. 3. Prepare Fresh Solutions: Always prepare

		fresh solutions for critical experiments.
Precipitation in solution	Poor solubility or degradation leading to less soluble products.	1. Confirm the solvent and concentration are appropriate for 1-(2-Hydroxyethyl)-2-imidazolidinone. It is soluble in water (982 g/L at 20°C) and slightly soluble in DMSO and Methanol.[1] 2. If degradation is suspected, analyze the precipitate and the supernatant to identify degradation products.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for solid **1-(2-Hydroxyethyl)-2-imidazolidinone**?

A1: The solid compound should be stored in a tightly sealed container in a dry, cool, and well-ventilated place at room temperature.[2] It is hygroscopic, so protection from moisture is crucial.[1] To minimize oxidation, especially for long-term storage, consider storing under an inert atmosphere (e.g., nitrogen or argon).

Q2: How stable is **1-(2-Hydroxyethyl)-2-imidazolidinone** in aqueous solutions?

A2: While generally stable, its stability in aqueous solutions can be affected by pH and temperature. The imidazolidinone ring is a cyclic urea, which can be susceptible to hydrolysis under strong acidic or basic conditions. For optimal stability, it is recommended to prepare aqueous solutions fresh and use them promptly, especially if the experiment involves non-neutral pH or elevated temperatures.

Q3: What are the known incompatible materials?

A3: Avoid contact with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides, as these can promote degradation.[2]

Q4: What are the primary degradation pathways for this molecule?

A4: The primary anticipated degradation pathways are:

- Hydrolysis: The amide bond in the imidazolidinone ring can undergo hydrolysis, especially under acidic or basic conditions, leading to ring-opening.

- Oxidation: The molecule can be susceptible to oxidation, particularly at the nitrogen atoms or the hydroxyethyl side chain.

- Thermal Degradation: High temperatures can lead to decomposition, potentially yielding carbon oxides and nitrogen oxides.[2]

- Photodegradation: Exposure to direct sunlight or high-intensity UV light should be avoided as it may cause degradation.[2]

Q5: How can I detect degradation of my sample?

A5: A change in physical appearance (color, texture) can be an initial indicator. For a quantitative assessment, analytical techniques such as High-Performance Liquid Chromatography (HPLC) with a UV detector are commonly used to assess the purity of the compound and detect the presence of degradation products.

Quantitative Data on Stability

While specific kinetic data for the degradation of **1-(2-Hydroxyethyl)-2-imidazolidinone** is not readily available in the public domain, forced degradation studies can be conducted to determine its stability profile. The following table outlines the recommended stress conditions based on ICH guidelines for such studies. The goal is to achieve 5-20% degradation to ensure that the analytical methods are stability-indicating.[3][4]

Stress Condition	Typical Reagents and Conditions	Potential Degradation Pathway
Acid Hydrolysis	0.1 M - 1 M HCl at room temperature to 60°C	Hydrolysis of the cyclic amide bond.
Base Hydrolysis	0.1 M - 1 M NaOH at room temperature to 60°C	Hydrolysis of the cyclic amide bond.
Oxidation	0.1% - 3% H_2O_2 at room temperature	Oxidation of the nitrogen atoms or the alcohol group.
Thermal Degradation	40°C to 80°C in a controlled oven	General decomposition.
Photodegradation	Exposure to a combination of UV and visible light as per ICH Q1B guidelines	Photolytic cleavage or rearrangement.

Experimental Protocols

Protocol: Forced Degradation Study of 1-(2-Hydroxyethyl)-2-imidazolidinone

Objective: To investigate the degradation of **1-(2-Hydroxyethyl)-2-imidazolidinone** under various stress conditions and to identify the resulting degradation products.

Materials:

- **1-(2-Hydroxyethyl)-2-imidazolidinone**

- Hydrochloric acid (HCl)

- Sodium hydroxide (NaOH)

- Hydrogen peroxide (H_2O_2)

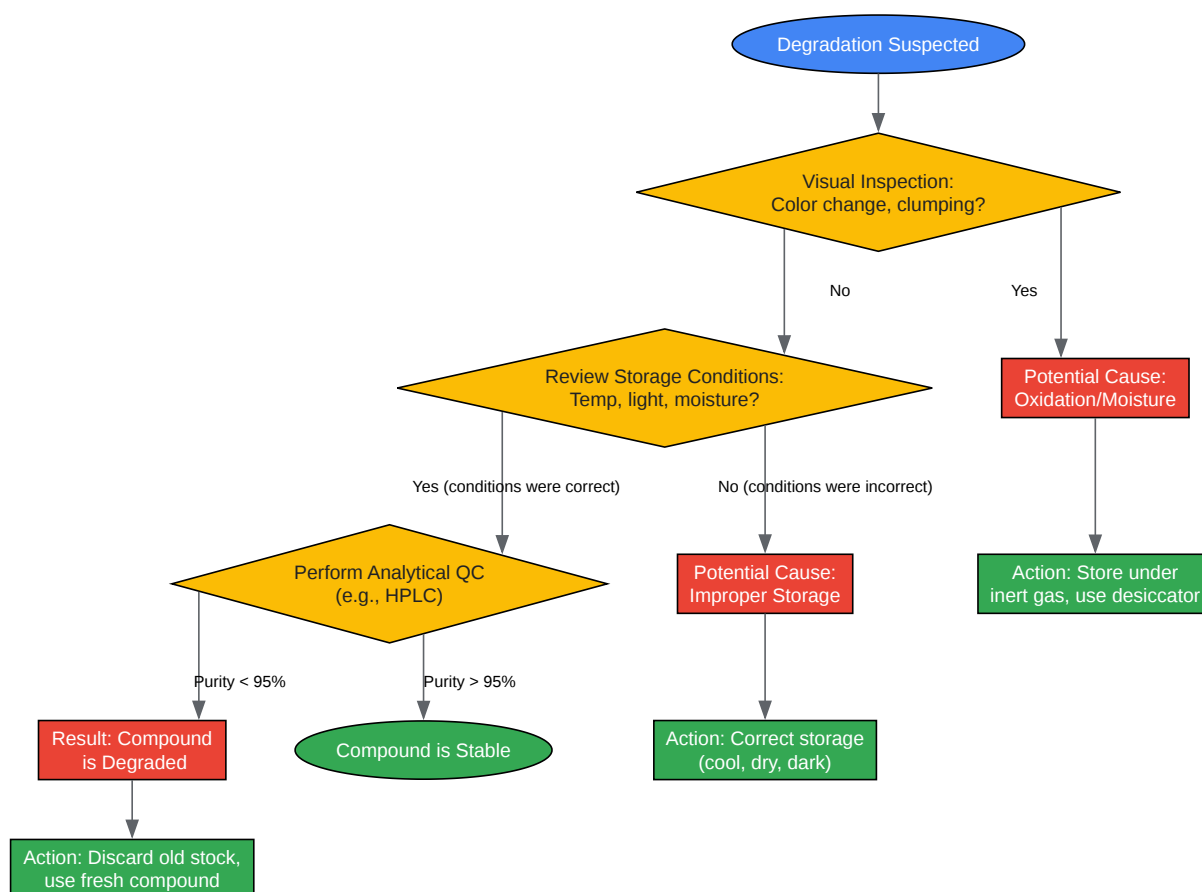- HPLC grade water and acetonitrile

- pH meter

- HPLC system with a UV detector

- Thermostatic oven

- Photostability chamber

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **1-(2-Hydroxyethyl)-2-imidazolidinone** at a concentration of 1 mg/mL in HPLC grade water.

- Acid Hydrolysis:

  - To 1 mL of the stock solution, add 1 mL of 0.2 M HCl (final concentration 0.1 M HCl).

  - Incubate the solution at 60°C for 24 hours.

  - At specified time points (e.g., 2, 6, 12, 24 hours), withdraw an aliquot, neutralize it with an equivalent amount of 0.1 M NaOH, and dilute with mobile phase for HPLC analysis.

- Base Hydrolysis:

  - To 1 mL of the stock solution, add 1 mL of 0.2 M NaOH (final concentration 0.1 M NaOH).

  - Incubate the solution at 60°C for 24 hours.

  - At specified time points, withdraw an aliquot, neutralize it with an equivalent amount of 0.1 M HCl, and dilute with mobile phase for HPLC analysis.

- Oxidative Degradation:

  - To 1 mL of the stock solution, add 1 mL of 6% H_2O_2 (final concentration 3%).

  - Keep the solution at room temperature for 24 hours, protected from light.

  - At specified time points, withdraw an aliquot and dilute with mobile phase for HPLC analysis.

- Thermal Degradation:

- Place a known quantity of the solid compound in a thermostatically controlled oven at 80°C for 48 hours.

- Also, incubate a solution (1 mg/mL in water) at 80°C for 48 hours.

- At specified time points, dissolve the solid sample in the mobile phase and dilute the solution sample for HPLC analysis.

- Photodegradation:

  - Expose the solid compound and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter (as per ICH Q1B guidelines).

  - A control sample should be kept in the dark under the same temperature conditions.

  - After exposure, prepare samples for HPLC analysis.

- HPLC Analysis:

  - Analyze all stressed samples, along with a non-stressed control sample, by a validated stability-indicating HPLC method.

  - Monitor the decrease in the peak area of the parent compound and the formation of any degradation products.

Visualizations

Degradation Suspected

Visual Inspection:
Color change, clumping?

No

Yes

Review Storage Conditions:
Temp, light, moisture?

Potential Cause:
Oxidation/Moisture

Yes (conditions were correct)

No (conditions were incorrect)

Perform Analytical QC
(e.g., HPLC)

Potential Cause:
Improper Storage

Action: Store under
inert gas, use desiccator

Purity < 95%

Purity > 95%

Result: Compound
is Degraded

Compound is Stable

Action: Correct storage
(cool, dry, dark)

Action: Discard old stock,
use fresh compound

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Caption: Troubleshooting workflow for suspected degradation.

Caption: Hypothetical acid/base-catalyzed hydrolysis pathway.

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